

# 1,1-Diphenylethane: A Toxicological and Environmental Hazard Profile

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## Compound of Interest

Compound Name: **1,1-Diphenylethane**

Cat. No.: **B1196317**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**1,1-Diphenylethane** (CAS No. 612-00-0), a substituted aromatic hydrocarbon, finds application as a heat transfer fluid and functional fluid. While its industrial uses are established, a thorough understanding of its toxicological and environmental profile is paramount for ensuring safe handling, risk assessment, and environmental stewardship. This technical guide provides a comprehensive overview of the known hazards associated with **1,1-Diphenylethane**, including its physicochemical properties, toxicological effects on human health, and its environmental fate and ecotoxicity. The information is presented to support researchers, scientists, and drug development professionals in making informed decisions regarding its use and in developing appropriate safety protocols.

## Physicochemical Properties

A foundational understanding of the physical and chemical properties of a substance is critical for predicting its environmental transport, fate, and potential for exposure. Key physicochemical data for **1,1-Diphenylethane** are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>14</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	182.26 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	612-00-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless liquid, Oil	<a href="#">[3]</a>
Density	1.0 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Melting Point	-18 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	272.6 ± 0.0 °C at 760 mmHg	<a href="#">[1]</a>
Flash Point	109.6 ± 9.7 °C	<a href="#">[1]</a>
Vapor Pressure	0.0 ± 0.3 mmHg at 25°C	<a href="#">[1]</a>
Water Solubility	Low solubility	<a href="#">[3]</a>
LogP (Octanol-Water Partition Coefficient)	4.55	<a href="#">[1]</a>

## Toxicological Hazards

**1,1-Diphenylethane** poses several toxicological risks to human health, primarily through inhalation, skin contact, and ingestion. The available data indicate that it can cause acute toxicity, skin and eye irritation, and may lead to severe complications if aspirated.

## Acute Toxicity

Acute toxicity data provide insights into the potential for a substance to cause adverse health effects following a single short-term exposure.

Route of Exposure	Species	Value	Reference
Oral	Rat	LD50: 4518 mg/kg	<a href="#">[5]</a>
Dermal	Rabbit	LD50: > 5000 mg/kg	<a href="#">[5]</a>
Inhalation (dust/mist)	-	Harmful if inhaled	<a href="#">[2]</a> <a href="#">[5]</a>

## Hazard Classification and Statements

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1,1-Diphenylethane** is classified with the following hazard statements:

- H304: May be fatal if swallowed and enters airways.[2][5]
- H315: Causes skin irritation.[2][5]
- H317: May cause an allergic skin reaction.[5]
- H332: Harmful if inhaled.[2][5]
- H400: Very toxic to aquatic life.[2][5]
- H410: Very toxic to aquatic life with long lasting effects.[2][5]

The signal word for **1,1-Diphenylethane** is "Danger".[2][5]

## Health Effects

- Inhalation: Inhalation of mists or vapors may be harmful, potentially causing dizziness or suffocation.[5][6]
- Skin Contact: Causes skin irritation and may lead to an allergic skin reaction.[5]
- Eye Contact: Can cause serious eye irritation.[5]
- Ingestion: Ingestion poses a significant risk, as the substance may be fatal if it enters the airways (aspiration hazard).[2][5]

## Environmental Hazards

**1,1-Diphenylethane** is recognized as a significant environmental hazard due to its high toxicity to aquatic organisms and its potential for long-lasting effects in the environment.

## Ecotoxicity

The substance is classified as very toxic to aquatic life.[2][5] This classification suggests that releases into the environment should be strictly controlled to prevent harm to aquatic ecosystems. While a specific LC50 for fish has been reported for the related compound 1,1-diphenylethene (LC50: = 62 mg/L, 96h static for *Danio rerio*), specific quantitative ecotoxicity data for **1,1-Diphenylethane** are not readily available in the searched literature.[7]

## Persistence and Degradability

There is limited information available regarding the persistence and degradability of **1,1-Diphenylethane**.[5] The high LogP value suggests a potential for bioaccumulation. Further research is needed to fully characterize its environmental fate.

## Bioaccumulative Potential

No specific information on the bioaccumulative potential of **1,1-Diphenylethane** was found in the provided search results.[5] However, its chemical properties, particularly its high octanol-water partition coefficient (LogP = 4.55), suggest that it has the potential to bioaccumulate in organisms.[1]

## Experimental Protocols

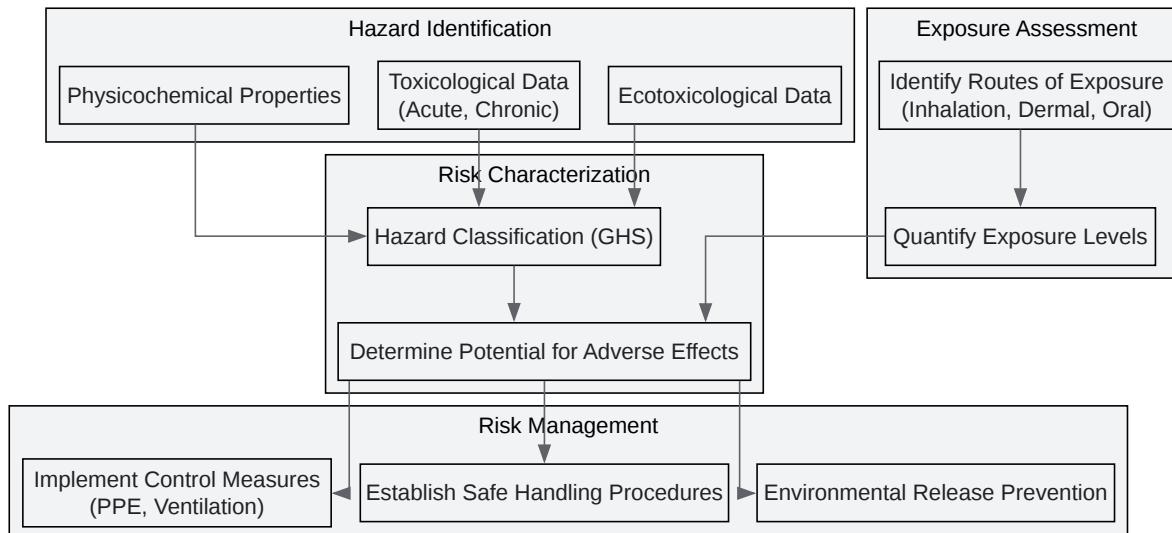
Detailed experimental protocols for the toxicological and ecotoxicological studies cited are not available in the public domain safety data sheets and summary documents. For researchers requiring this level of detail, it is recommended to consult the primary scientific literature or contact the manufacturers and regulatory agencies that have generated this data.

## Signaling Pathways and Mechanisms of Toxicity

The current body of literature accessible through the performed searches does not provide specific information on the signaling pathways or detailed molecular mechanisms of toxicity for **1,1-Diphenylethane**. Research in this area is needed to better understand its mode of action and to develop more targeted safety and treatment strategies.

## Logical Relationships and Workflows

To illustrate the logical flow of hazard identification and risk assessment for a chemical substance like **1,1-Diphenylethane**, the following diagram outlines the key steps.

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